

L-Thyroxine- $^{13}\text{C}_6$ -1 synthesis and chemical properties

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Compound of Interest

Compound Name: L-Thyroxine- $^{13}\text{C}_6$ -1

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An In-depth Technical Guide on the Synthesis and Chemical Properties of L-Thyroxine- $^{13}\text{C}_6$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and chemical properties of L-Thyroxine- $^{13}\text{C}_6$, a stable isotope-labeled version of the thyroid hormone L-thyroxine. This document is intended for an audience with a technical background in chemistry and pharmacology, such as researchers, scientists, and professionals in drug development. L-Thyroxine- $^{13}\text{C}_6$ is a critical tool in metabolic research and clinical mass spectrometry, where it serves as an internal standard for the accurate quantification of its unlabeled counterpart.^{[1][2][3]}

Chemical Properties

L-Thyroxine- $^{13}\text{C}_6$ shares the same fundamental chemical structure and reactivity as endogenous L-thyroxine, with the key difference being the substitution of six ^{12}C atoms with ^{13}C atoms in the tyrosine ring. This isotopic labeling results in a higher molecular weight, which allows it to be distinguished from the unlabeled form by mass spectrometry.

Table 1: Comparison of Physicochemical Properties: L-Thyroxine vs. L-Thyroxine- $^{13}\text{C}_6$

Property	L-Thyroxine	L-Thyroxine- ¹³ C ₆
Molecular Formula	C ₁₅ H ₁₁ I ₄ NO ₄	¹³ C ₆ C ₉ H ₁₁ I ₄ NO ₄
Molecular Weight	776.87 g/mol [4][5]	782.83 g/mol
CAS Number	51-48-9	720710-30-5
Appearance	Off-white to beige solid	Solid
Melting Point	235–236 °C (decomposes)	N/A
Solubility	DMSO: 100 mg/mL	Soluble in methanol with 0.1N NH ₃

Synthesis of L-Thyroxine-¹³C₆

The synthesis of L-Thyroxine-¹³C₆ is a multi-step process that involves the incorporation of a ¹³C-labeled precursor. While specific proprietary methods may vary, a general synthetic strategy can be outlined based on established methods for synthesizing L-thyroxine. A plausible approach starts with commercially available L-Tyrosine-¹³C₆.

Experimental Protocol: Synthesis of L-Thyroxine-¹³C₆

This protocol is a representative example and may require optimization.

1. Iodination of L-Tyrosine-¹³C₆:

- Dissolve L-Tyrosine-¹³C₆ in a suitable solvent, such as aqueous ammonia.
- Slowly add a solution of iodine (I₂) and potassium iodide (KI) in water to the reaction mixture with stirring. The reaction is typically carried out at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, acidify the reaction mixture to precipitate the product, 3,5-diiodo-L-tyrosine-¹³C₆.
- Filter, wash with cold water, and dry the product.

2. Coupling Reaction (Ullmann Condensation):

- The 3,5-diiodo-L-tyrosine- $^{13}\text{C}_6$ is coupled with another molecule of 3,5-diiodo-4-hydroxyphenylpyruvic acid. This is a key step in forming the diaryl ether linkage.
- The reaction is typically carried out in the presence of a copper catalyst and a base at elevated temperatures.
- The resulting intermediate is then converted to L-Thyroxine- $^{13}\text{C}_6$.

3. Alternative Final Step: Direct Iodination of a Precursor:

- An alternative approach involves the direct iodination of a suitable precursor like 3,5-diiodothyronine- $^{13}\text{C}_6$.
- Dissolve the precursor in a methanolic solution of monomethylamine.
- Cool the solution and add an iodine solution over a period of time.
- After the reaction is complete, the product is precipitated, filtered, washed, and dried.

4. Purification:

- The crude L-Thyroxine- $^{13}\text{C}_6$ is purified using techniques such as recrystallization or column chromatography to achieve the desired chemical purity.

5. Characterization:

- The final product is characterized by mass spectrometry to confirm the correct molecular weight and isotopic enrichment.
- ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure.
- Purity is typically assessed by High-Performance Liquid Chromatography (HPLC).

Biological Signaling Pathways of L-Thyroxine

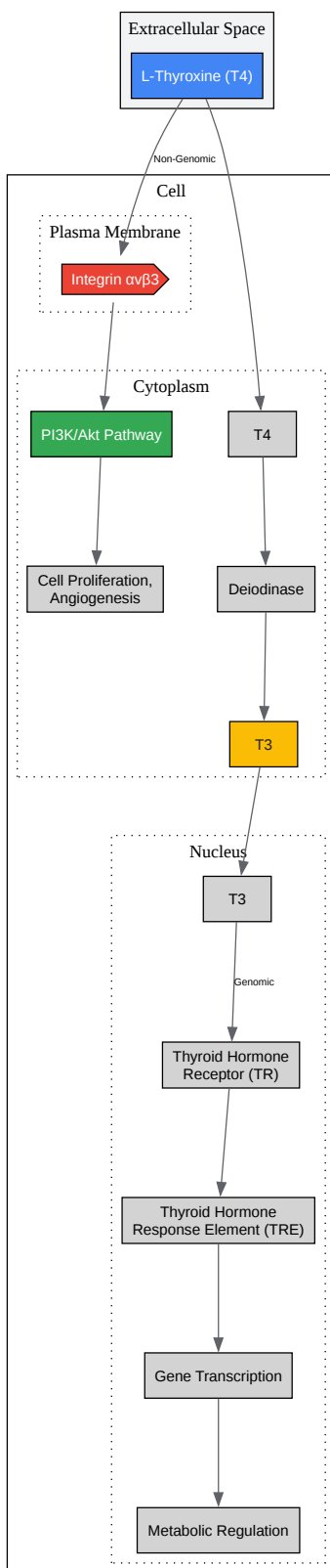
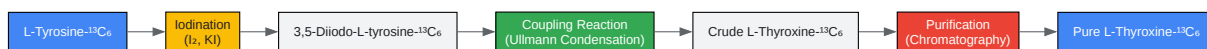
L-thyroxine exerts its physiological effects through both genomic and non-genomic signaling pathways.

Genomic Pathway: L-thyroxine (T4) is transported into the cell and converted to the more active form, triiodothyronine (T3), by deiodinase enzymes. T3 then enters the nucleus and binds to thyroid hormone receptors (TRs), which are ligand-activated transcription factors. The T3-TR complex binds to thyroid hormone response elements (TREs) on the DNA, regulating the transcription of target genes. This process influences a wide range of cellular functions, including metabolism, growth, and development.

Non-Genomic Pathway: L-thyroxine can also initiate signaling cascades from the plasma membrane. It binds to the cell surface receptor integrin $\alpha\beta3$, which can activate downstream signaling pathways such as the PI3K/Akt pathway. This can lead to rapid cellular responses, including cell proliferation and angiogenesis.

Visualizations

The following diagrams illustrate the synthesis workflow and the biological signaling pathways of L-Thyroxine.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. L-Thyroxine (tyrosine-ring- C^{13} , 99%) CP 90% | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 4. Small Molecules [lincsportal.ccs.miami.edu]
- 5. Thyroxine | $\text{C}_{15}\text{H}_{11}\text{I}_4\text{NO}_4$ | CID 5819 - PubChem [pubchem.ncbi.nlm.nih.gov]
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